

1-Ethoxyhexane compared to 1-Octanol solvent characteristics

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Physicochemical Property Comparison

The table below summarizes the available data for 1-Octanol. A direct, side-by-side comparison is not yet possible with the current search results.

Property	1-Octanol	1-Ethoxyhexane
CAS Number	[111-87-5] [1]	Information missing from search results
Molecular Formula	C ₈ H ₁₈ O [1]	Information missing from search results
Molar Mass	130.23 g/mol [1]	Information missing from search results
Density	0.827 g/mL [1]	Information missing from search results
Boiling Point	194 °C [1]	Information missing from search results
Melting Point	-16 °C [1]	Information missing from search results
Refractive Index	1.427 [1]	Information missing from search results
Viscosity	7.50 cP [1]	Information missing from search results

Property	1-Octanol	1-Ethoxyhexane
Solubility in Water	1% w/w [1]	Information missing from search results
log P (Partition Coefficient)	3.15 (log K_{OW}) [1]	Information missing from search results
Dipole Moment	1.68 D [1]	Information missing from search results
Dielectric Constant	10.30 [1]	Information missing from search results

| Hansen Solubility Parameters (HSP) | δD : ~8.3* δP : ~1.6* δH : ~5.8*

*Estimated via group contribution methods; not experimental values from search results. | Information missing from search results |

Experimental Protocols for Key Measurements

The following are established experimental methodologies for determining critical solvent properties, as referenced in the search results. These protocols can be applied to characterize both 1-Octanol and 1-Ethoxyhexane.

Determining the Octanol-Water Partition Coefficient (log KOW)

The partition coefficient is a crucial parameter for predicting a compound's distribution in biological and environmental systems [2].

- **Core Principle:** The log K_{OW} is the logarithm of the ratio of the equilibrium concentration of a solute in n-octanol to its concentration in water [2]. For neutral, monomolecular species, this is a constant known as the partition coefficient, K_{OW} [2].
- **Standard Method:** The **shake-flask method** is a classic experimental approach. A precise amount of the solute is dissolved in a container holding pre-saturated n-octanol and water phases. The container is shaken vigorously to reach equilibrium and then allowed to separate. The concentration of the solute in each phase is then analyzed using techniques like HPLC or UV-Vis spectroscopy [2].
- **Computational Prediction:** Molecular dynamics (MD) simulations offer a theoretical approach. Using alchemical free energy calculations, the transfer free energy of a solute from water to octanol can be

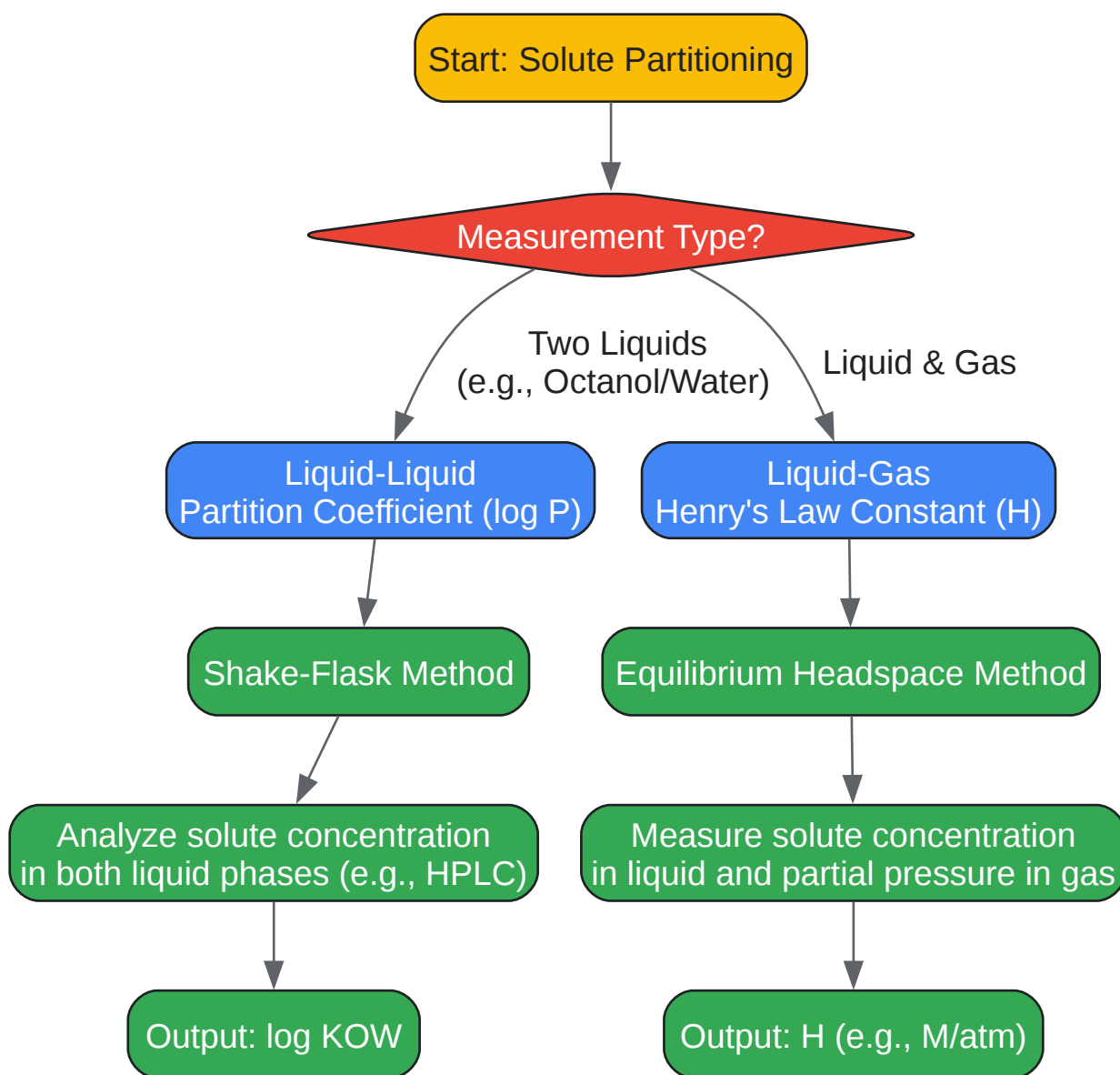
computed. The log P is directly proportional to this transfer free energy: $\log P = (\Delta G_{\text{hydration}} - \Delta G_{\text{solvation_octanol}}) / RT \ln(10)$ [3]. Automated toolkits exist to set up these simulations for arbitrary solutes [3].

Measuring Henry's Law Constants

Henry's Law constant (H) quantifies a volatile solute's partitioning between air and a solvent.

- **Core Principle:** Henry's Law states that at constant temperature, the amount of gas dissolved in a liquid is proportional to its partial pressure above the liquid. The constant can be reported in various units, such as M/atm [4].
- **Experimental Workflow:** A closed system containing the solvent (e.g., n-octanol, water) is equilibrated with the volatile solute (e.g., ethyl nitrate) at a known temperature. The concentration of the solute in the liquid phase and its partial pressure in the gas phase are measured. The Henry's law constant is calculated from this data [4]. The temperature dependence is often described by the van 't Hoff equation: $\ln(H) = -\Delta H / RT + \Delta S / R$ [4].

The following diagram illustrates the logical relationship and methodological differences between measuring partition coefficients (solute transfer between two liquids) and Henry's Law constants (solute transfer between a liquid and a gas).



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How to Proceed with the Comparison

To complete the objective comparison guide you require, I suggest the following steps:

- **Source Missing Data for 1-Ethoxyhexane:** You may need to consult specialized chemical databases (e.g., SciFinder, Reaxys), manufacturer technical data sheets, or primary literature to find the physicochemical properties for **1-Ethoxyhexane**.
- **Conduct Experimental Measurements:** If the data is not available in the literature, you can use the experimental protocols outlined above (shake-flask for log P, etc.) to characterize **1-Ethoxyhexane** in

your own laboratory.

- **Apply Computational Methods:** As referenced, tools like the **Solvation Toolkit** [3] can be used with molecular dynamics simulations to computationally predict properties like log P for both solvents, providing a theoretical comparison.

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References

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3. Calculating partition coefficients of small molecules in ... [pmc.ncbi.nlm.nih.gov]
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